

An In-depth Technical Guide to 4-Fluoro-3-phenoxybenzaldehyde

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Compound of Interest

Compound Name: 4-Fluoro-2-phenoxybenzaldehyde

CAS No.: 887267-45-0

Cat. No.: B3031947

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A Note on Isomeric Specificity: This guide focuses on 4-Fluoro-3-phenoxybenzaldehyde, as extensive research and documentation are available for this isomer. Information regarding **4-Fluoro-2-phenoxybenzaldehyde** is not readily available in the public domain, suggesting it is a less common or novel compound. It is presumed that the intended topic of interest is the widely utilized 4-Fluoro-3-phenoxybenzaldehyde.

Introduction

4-Fluoro-3-phenoxybenzaldehyde is a versatile aromatic compound that has garnered significant attention in various scientific and industrial sectors.^[1] Its unique molecular architecture, featuring a fluorine atom and a phenoxy group on a benzaldehyde scaffold, imparts a favorable combination of reactivity, stability, and solubility.^[1] The presence of the fluorine atom is particularly noteworthy, as its incorporation into organic molecules is a well-established strategy in medicinal chemistry to enhance metabolic stability and binding affinity of drug candidates.^[2] The phenoxy group provides a flexible backbone for further chemical modifications, making it a valuable building block in the synthesis of complex organic molecules.^{[1][2]}

This technical guide provides a comprehensive overview of the chemical and physical properties, established synthesis protocols, key applications, and safety considerations for 4-Fluoro-3-phenoxybenzaldehyde, tailored for researchers, scientists, and professionals in drug development and materials science.

Physicochemical Properties

4-Fluoro-3-phenoxybenzaldehyde can exist as either a colorless to light orange/yellow clear liquid or a white to pale yellow crystalline powder, indicating its melting point is near ambient temperature.^[2] It possesses a characteristic aromatic aldehyde odor.^[3]

A summary of its key physicochemical properties is presented in the table below:

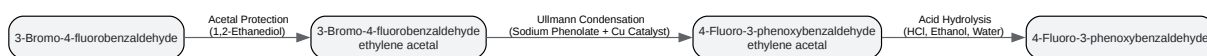
Property	Value
Molecular Formula	C ₁₃ H ₉ FO ₂
Molecular Weight	216.21 g/mol ^[2] ^[3] ^[4]
CAS Number	68359-57-9 ^[3]
Appearance	Colorless to light orange/yellow clear liquid or white to pale yellow crystalline powder ^[2] ^[3]
Density	1.2091 - 1.23 g/mL at 25 °C
Melting Point	70-75 °C ^[2] ^[3]
Boiling Point	135 °C at 2 mmHg; 102-104 °C at 0.1 mmHg ^[2]
Solubility	Soluble in ethanol, acetone, and DMSO; insoluble in water ^[2] ^[3]
Refractive Index (n _{20/D})	1.58 - 1.5830
Flash Point	> 110 °C (> 230 °F) ^[2]

Synthesis of 4-Fluoro-3-phenoxybenzaldehyde

The synthesis of 4-Fluoro-3-phenoxybenzaldehyde is a multi-step process that typically begins with the bromination of 4-fluorobenzaldehyde. The resulting 3-bromo-4-fluorobenzaldehyde is

then protected as an acetal, followed by a copper-catalyzed Ullmann condensation with sodium phenolate. The final step involves the acidic hydrolysis of the acetal to yield the desired product.

Synthetic Workflow



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Caption: Synthesis workflow for 4-Fluoro-3-phenoxybenzaldehyde.

Experimental Protocol: Synthesis from 2-(3-Phenoxy-4-fluorophenyl)-1,3-dioxolane

This protocol outlines the final deprotection step to yield 4-Fluoro-3-phenoxybenzaldehyde.

Materials:

- 4-Fluoro-3-phenoxy-benzaldehyde ethyleneacetal (26 g, 0.1 mol)
- Ethanol (60 ml)
- Water (20 ml)
- Concentrated Hydrochloric Acid (1 ml)
- Toluene (100 ml)
- Sodium Sulphate

Procedure:

- A solution of 26 g (0.1 mol) of 4-fluoro-3-phenoxy-benzaldehyde ethyleneacetal in 60 ml of ethanol, 20 ml of water, and 1 ml of concentrated hydrochloric acid is prepared.[5][6]
- The solution is stored at room temperature for 3 hours.[6]

- The ethanol is then distilled off under vacuum.[6]
- 100 ml of toluene is added to the residue.[6]
- The water is separated off, and the organic phase is washed twice with 50 ml of water each time.[6]
- The organic phase is dried over sodium sulphate and then evaporated in vacuo.[6]
- The residue is distilled under vacuum to obtain 4-fluoro-3-phenoxy-benzaldehyde as a colorless oil.[6]

This procedure yields approximately 19.6 g (91% of theory) of the final product with a boiling point of 102°-104° C./0.1 mm Hg.[6]

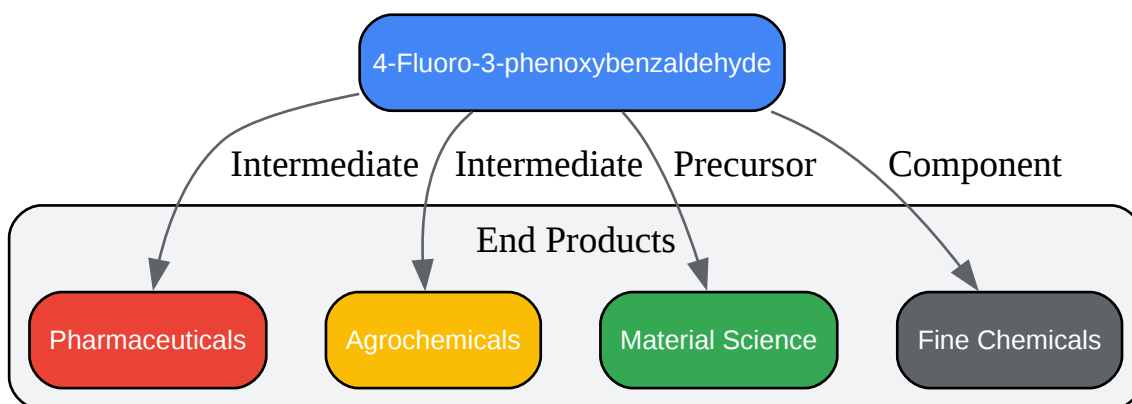
Applications in Research and Drug Development

4-Fluoro-3-phenoxybenzaldehyde is a pivotal intermediate in several industrial and research sectors due to its versatile chemical nature.

- **Pharmaceutical Development:** It serves as a crucial building block in the synthesis of pharmaceuticals, particularly those with anti-inflammatory and analgesic properties.[1][2] The 4-fluoro-3-phenoxyphenyl moiety is incorporated into molecular frameworks to explore new structure-activity relationships and develop novel therapeutic agents, including kinase inhibitors and antiviral compounds.[2][3]
- **Agrochemicals:** The compound is utilized in the formulation of herbicides and insecticides.[1][2] Its structure contributes to the efficacy of the final products, aiding in better crop management.[1][2] 4-Fluoro-3-phenoxybenzaldehyde is an intermediate for the production of pyrethroid insecticides.[7]
- **Material Science:** It acts as a precursor in the production of specialty polymers and liquid crystal materials, contributing to enhanced thermal and chemical resistance.[1][2] It is also used as a reactant in the preparation of ring-disubstituted propyl cyano(phenyl)propenoates for copolymerization with styrene.[2]

- Other Industrial Uses: Its properties make it a valuable component in the manufacturing of dyes, fragrances, and other fine chemicals.[1][2]

Logical Relationship of Applications



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Caption: Applications of 4-Fluoro-3-phenoxybenzaldehyde.

Safety and Handling

4-Fluoro-3-phenoxybenzaldehyde is classified as harmful if swallowed and causes serious eye irritation.[4] It is important to handle this chemical with appropriate personal protective equipment in a well-ventilated area.

GHS Hazard Information:

- Pictogram: Irritant[2][4]
- Signal Word: Warning[2][4]
- Hazard Statements:
 - H302: Harmful if swallowed.[4]
 - H319: Causes serious eye irritation.[4]
- Precautionary Statements:

- P264: Wash skin thoroughly after handling.[8]
- P270: Do not eat, drink or smoke when using this product.[8]
- P301 + P312 + P330: IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell. Rinse mouth.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]

First Aid Measures:

- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[8]
- In case of skin contact: Wash off with soap and plenty of water. Consult a physician.[8]
- In case of eye contact: Flush eyes with water as a precaution.[8]
- If swallowed: Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[8]

Storage: Store in a cool, dark place, preferably below 15°C. It is recommended to store under an inert gas as the compound can be air-sensitive.

References

- 4-Fluoro-2-hydroxybenzaldehyde | C7H5FO2 | CID 2779268 - PubChem. (URL: [\[Link\]](#))
- 4-Fluoro-3-phenoxybenzaldehyde: Synthesis, Properties, and Industrial Applications. (URL: [\[Link\]](#))
- 4-Fluoro-3-phenoxybenzaldehyde | C13H9FO2 | CID 110068 - PubChem. (URL: [\[Link\]](#))
- US4626601A - Preparation of 4-fluoro-3-phenoxy-benzal-dehyde acetals and intermediates therefor - Google P
- The Role of 4-Fluoro-2-methylbenzaldehyde in Pharmaceutical Development. (URL: [\[Link\]](#))

- WO 99/38833 - Process for the halogen
- Benzaldehyde, A New Absorption Promoter, Accelerating Absorption on Low Bioavailability Drugs Through Membrane Permeability - Frontiers. (URL: [[Link](#)])

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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. 4-Fluoro-3-phenoxybenzaldehyde | 68359-57-9 | Benchchem [benchchem.com]
- 3. nbinno.com [nbinno.com]
- 4. 4-Fluoro-3-phenoxybenzaldehyde | C₁₃H₉FO₂ | CID 110068 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. US4626601A - Preparation of 4-fluoro-3-phenoxy-benzal-dehyde acetals and intermediates therefor - Google Patents [patents.google.com]
- 6. 4-Fluoro-3-phenoxybenzaldehyde synthesis - chemicalbook [chemicalbook.com]
- 7. patentimages.storage.googleapis.com [patentimages.storage.googleapis.com]
- 8. 4-Fluoro-3-phenoxybenzaldehyde - Safety Data Sheet [chemicalbook.com]
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